

An In-depth Technical Guide to Dimethyl Tetradecanedioate

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Compound of Interest

Compound Name: *Dimethyl tetradecanedioate*

Cat. No.: *B1583837*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl tetradecanedioate is a diester of a long-chain dicarboxylic acid. Its chemical structure, characterized by a 14-carbon aliphatic chain with methyl ester groups at both ends, imparts properties that make it a subject of interest in various scientific fields, including polymer chemistry and as an intermediate in the synthesis of pharmaceuticals and cosmetics. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis protocols, and potential applications, with a focus on its relevance to research and development.

Chemical Identity and Synonyms

The unambiguous identification of a chemical compound is critical for research and regulatory purposes. **Dimethyl tetradecanedioate** is known by several synonyms and is registered under various chemical identifiers.

A comprehensive list of synonyms and identifiers for **Dimethyl tetradecanedioate** is provided in the table below.

Identifier Type	Identifier	Source
IUPAC Name	dimethyl tetradecanedioate	[1]
CAS Number	5024-21-5	[1][2][3]
Molecular Formula	C16H30O4	[1][2][3]
Synonym	Tetradecanedioic acid, dimethyl ester	[1][2][3]
Synonym	1,14-Dodecanedicarboxylic acid dimethyl ester	[1][3]
Synonym	Tetradecanedioic acid, 1,14-dimethyl ester	[1][2]
Synonym	NSC 9505	[1][2][4]
European Community (EC) Number	225-711-5	[1]
PubChem CID	78727	[1]
UNII	7GWB0779K1	[1]
InChI	InChI=1S/C16H30O4/c1-19-15(17)13-11-9-7-5-3-4-6-8-10-12-14-16(18)20-2/h3-14H2,1-2H3	[1][2]
InChIKey	ZDJFDFNNEAPGOP-UHFFFAOYSA-N	[1][2][3]
SMILES	<chem>COC(=O)CCCCCCCCCCCCC(=O)OC</chem>	[1]

Physicochemical Properties

The physical and chemical properties of **Dimethyl tetradecanedioate** are essential for its handling, application, and the design of experimental procedures.

Property	Value	Source
Molecular Weight	286.41 g/mol	[1][2]
Appearance	White to almost white powder to crystal	[5]
Melting Point	43 °C (lit.)	[5]
Boiling Point	196 °C / 10 mmHg (lit.)	[5][6]
Density	0.955 ± 0.06 g/cm ³ (Predicted)	[4][5]
Flash Point	146.4 °C	[5]
Solubility	Practically insoluble in water (0.034 g/L at 25 °C, calculated). Soluble in organic solvents like alcohols and ethers.	[4]
Purity	>96.0% (GC) to >98%	[2][6]

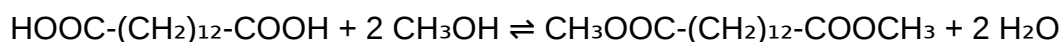
Experimental Protocols: Synthesis

The most common and efficient method for synthesizing **Dimethyl tetradecanedioate** is the Fischer-Speier esterification of tetradecanedioic acid with methanol, using an acid catalyst. An alternative approach is transesterification from another dialkyl ester.

Fischer-Speier Esterification of Tetradecanedioic Acid

This protocol is based on established procedures for the synthesis of similar long-chain dimethyl esters.[7][8]

Reaction:



Materials and Equipment:

- Tetradecanedioic acid

- Anhydrous methanol (MeOH)
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Diethyl ether or ethyl acetate
- 5% aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add tetradecanedioic acid (1.0 eq) and an excess of anhydrous methanol (e.g., 20 eq).
- **Catalyst Addition:** With stirring, slowly and cautiously add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the diacid mass) or p-toluenesulfonic acid (0.1 eq).
- **Reflux:** Heat the reaction mixture to a gentle reflux (approx. 65°C) and maintain for 4-16 hours. The reaction progress can be monitored by Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) to check for the consumption of the starting diacid.

- **Work-up - Cooling and Concentration:** Once the reaction is complete, allow the mixture to cool to room temperature. Remove the excess methanol using a rotary evaporator.
- **Work-up - Extraction:** Dissolve the residue in diethyl ether or ethyl acetate and transfer the solution to a separatory funnel.
- **Work-up - Washing:** Wash the organic layer sequentially with:
 - Deionized water
 - Two portions of 5% aqueous sodium bicarbonate solution to neutralize the acid catalyst and remove any unreacted tetradecanedioic acid.
 - One portion of brine to facilitate phase separation.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **Dimethyl tetradecanedioate**.
- **Purification:** The crude product can be further purified by vacuum distillation or recrystallization from a suitable solvent (e.g., methanol).

Applications in Research and Drug Development

Dimethyl tetradecanedioate serves as a valuable monomer in the synthesis of long-chain aliphatic polyesters. These polymers are of significant interest in the biomedical field due to their biodegradability and biocompatibility.^{[9][10]}

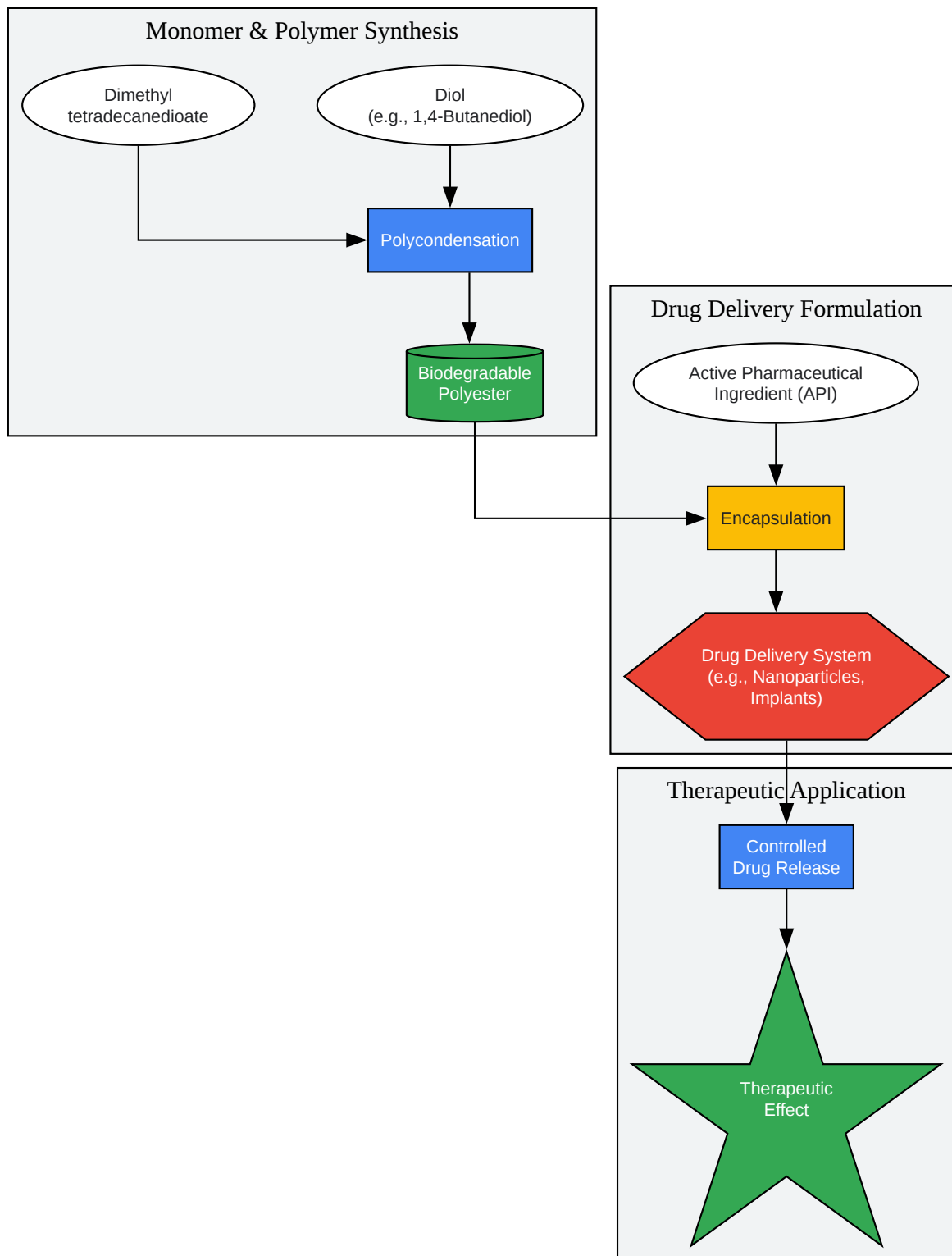
Key Application Areas:

- **Drug Delivery Systems:** Polyesters derived from **Dimethyl tetradecanedioate** can be used to create matrices for the controlled release of therapeutic agents. The long aliphatic chain imparts hydrophobicity, making these polymers suitable for encapsulating and controlling the release of hydrophobic drugs.^[10] These can be formulated into nanoparticles, microspheres, or implants for sustained and targeted drug delivery.^[10]
- **Biomaterials and Tissue Engineering:** The resulting biodegradable polyesters can be used as scaffolds in tissue engineering, providing mechanical support while potentially releasing

growth factors to promote tissue regeneration.[10]

- Cosmetics: Due to its specific chemical properties, it can be used as a raw material in the production of skincare and haircare products, where it may function as a moisturizing and lubricating agent.[5]

The following diagram illustrates the logical workflow from **Dimethyl tetradecanedioate** as a monomer to its potential applications in drug delivery.



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Caption: Workflow from **Dimethyl tetradecanedioate** to Drug Delivery Application.

Safety and Handling

Aggregated GHS information indicates that **Dimethyl tetradecanedioate** may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[11] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Dimethyl tetradecanedioate is a versatile chemical with well-defined properties. Its primary role as a monomer for the synthesis of biodegradable polyesters positions it as a compound of interest for advanced applications in drug delivery and biomaterials. The experimental protocols provided in this guide offer a foundation for its synthesis and subsequent use in research and development. As with any chemical, proper safety precautions are paramount during its handling and use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl Tetradecanedioate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583837#synonyms-for-dimethyl-tetradecanedioate>]

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